

Application Notes and Protocols for Cdk8-IN-15 in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cdk8-IN-15

Cat. No.: B15589750

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These application notes provide a detailed framework for the utilization of **Cdk8-IN-15**, a potent inhibitor of Cyclin-Dependent Kinase 8 (CDK8), in in vitro cell culture experiments. The methodologies outlined below are designed to facilitate the investigation of the biological consequences of CDK8 inhibition in various cellular contexts, particularly in cancer cell lines where CDK8 activity is often dysregulated.

Introduction

Cyclin-Dependent Kinase 8 (CDK8) is a key transcriptional regulator that, in conjunction with its binding partner Cyclin C, forms a module associated with the Mediator complex.^[1] This complex plays a critical role in modulating the activity of RNA polymerase II, thereby influencing the expression of a wide array of genes.^[2] Dysregulation of CDK8 has been implicated as an oncogenic driver in several cancers, including colorectal, breast, and hematological malignancies, often through its influence on key signaling pathways such as Wnt/ β -catenin, TGF- β , and STAT signaling.^{[3][4][5]} **Cdk8-IN-15** is a small molecule inhibitor designed to target the kinase activity of CDK8, offering a valuable tool for dissecting its biological functions and exploring its therapeutic potential.

Data Presentation

Cdk8 Inhibitor Activity

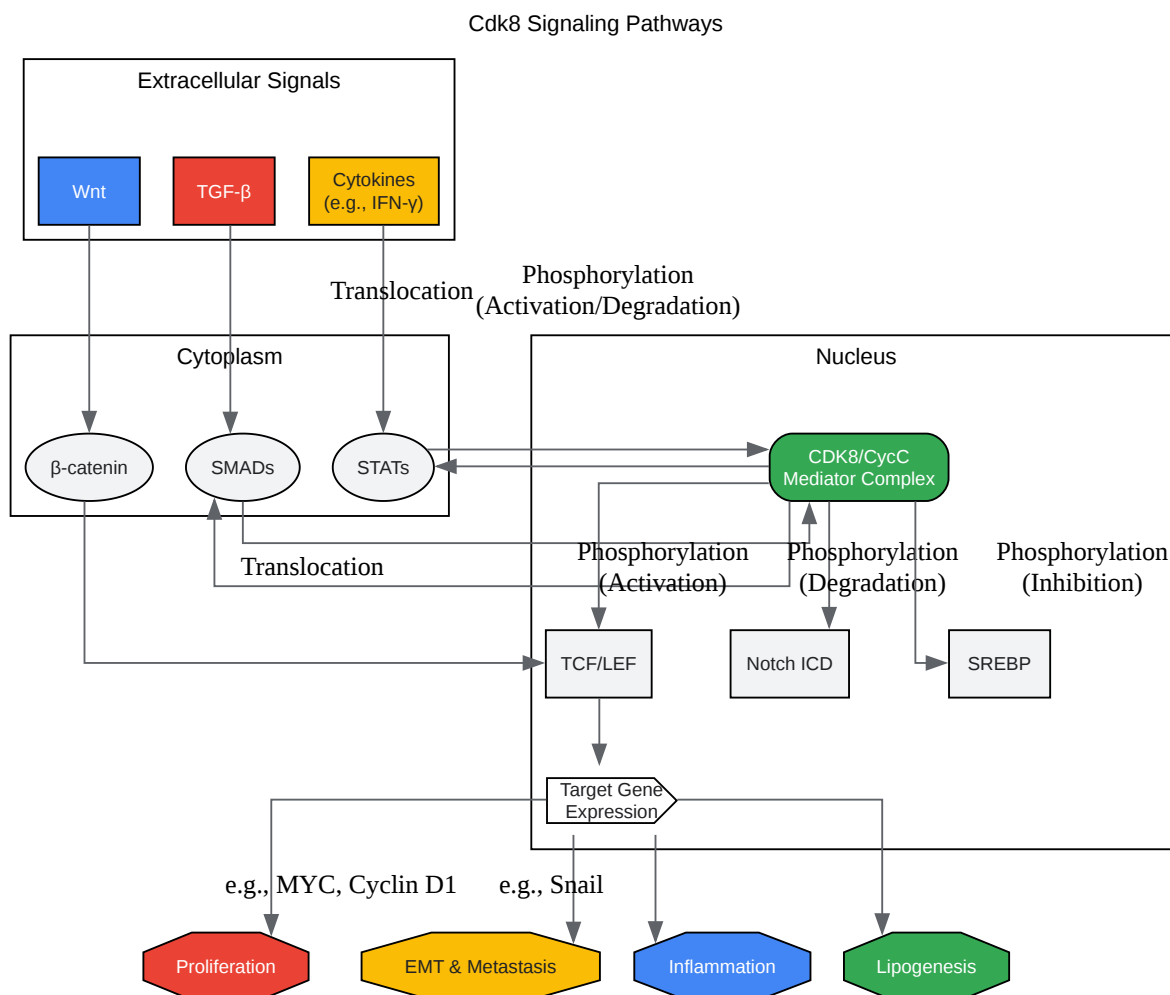
The following table summarizes the half-maximal inhibitory concentrations (IC50) for various Cdk8 inhibitors against their target kinase. This data provides a comparative landscape of inhibitor potencies.

Compound	Target	IC50 (nM)	Reference
Cdk8-IN-1	CDK8	3	[1]
Cdk8-IN-4	CDK8	0.2	[2]
Cdk8-IN-5	CDK8	72	[6]
Cdk8-IN-9	CDK8	48.6	[7]
CDK8/19i	CDK8	2.9	
CDK8/19i	CDK19	14.1	
E966-0530-45418	CDK8	129	[8]

Signaling Pathways and Experimental Workflows

Cdk8 Signaling Pathways

The following diagram illustrates the central role of CDK8 in various signaling pathways implicated in cancer.

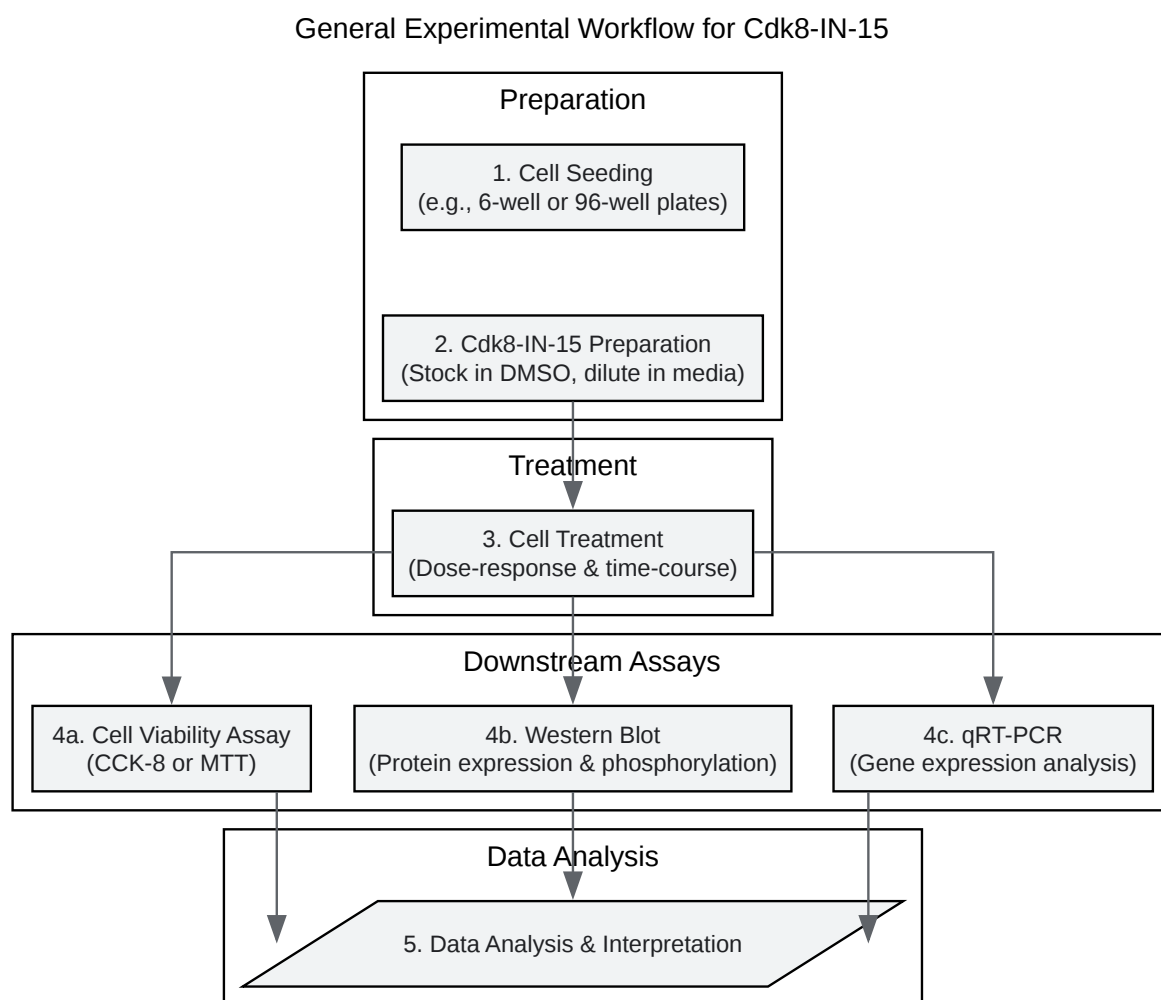


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Caption: Overview of Cdk8-mediated signaling pathways.

Experimental Workflow for Cell-Based Assays

This diagram outlines a general workflow for evaluating the effects of **Cdk8-IN-15** on cultured cells.



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